

Application Notes and Protocols for Tert-Butyl 2,4-dioxopiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-Butyl 2,4-dioxopiperidine-1-carboxylate*

Cat. No.: *B051416*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of solid **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate** (CAS No. 845267-78-9). This versatile intermediate is utilized in the synthesis of various nitrogen-containing heterocycles and is a key reactant in the development of selective positive allosteric modulators (PAMs) of the metabotropic glutamate 5 (mGlu5) receptor.^{[1][2]}

Product Information and Physical Properties

Tert-Butyl 2,4-dioxopiperidine-1-carboxylate is a solid, combustible organic compound. It is essential to handle it in a well-ventilated area and away from sources of ignition.

Property	Value	Source
CAS Number	845267-78-9	[1][3]
Molecular Formula	C10H15NO4	[1][3]
Molecular Weight	213.23 g/mol	[1]
Appearance	Solid	
Boiling Point	373.8 °C at 760 mmHg	[3]
Density	1.199 g/cm ³	[3]
Refractive Index	1.493	[3]
Storage Temperature	2-8°C, Refrigerator	[1][4]

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate** is not readily available, data from structurally similar compounds, such as N-Boc-piperidones and other tert-butyl carboxylates, can provide guidance on safe handling practices.

2.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.

2.2. Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.[5]

- Take precautionary measures against static discharge.[5]
- Wash hands thoroughly after handling.

2.3. Storage

- Store in a tightly sealed container in a cool, dry place.[3]
- For long-term storage, refrigeration at 2-8°C is recommended.[1][4]
- It is classified as a combustible solid (Storage Class 11).

Experimental Protocols

Tert-Butyl 2,4-dioxopiperidine-1-carboxylate is a valuable intermediate in organic synthesis. Below are protocols for its synthesis and a subsequent key reaction.

3.1. Synthesis of **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate**

This protocol describes the synthesis from Boc-β-alanine and Meldrum's acid.[6]

Materials:

- Boc-β-alanine
- Meldrum's acid
- 4-Dimethylaminopyridine (DMAP)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC hydrochloride)
- Dichloromethane (CH₂Cl₂), anhydrous
- Potassium bisulfate (KHSO₄) solution (5% aqueous)
- Sodium sulfate (Na₂SO₄)
- Ethyl acetate (EtOAc)

Procedure:

- Dissolve Boc- β -alanine (1.0 equiv), Meldrum's acid (1.1 equiv), and DMAP (1.5 equiv) in anhydrous CH₂Cl₂ under a nitrogen atmosphere at 0°C.
- Add EDC hydrochloride (1.2 equiv) to the solution.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Wash the reaction mixture with 5% aqueous KHSO₄ (4 times).
- Separate the organic layer, dry with Na₂SO₄, filter, and evaporate the solvent under vacuum.
- Dissolve the crude intermediate in EtOAc and reflux for 4 hours.
- Reduce the solvent volume under vacuum and allow the solution to crystallize at 4°C overnight.
- Filter the solid product and wash with cold EtOAc to yield **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate**.

3.2. Regioselective γ -Alkylation

This protocol details the γ -alkylation of **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate**, a key step in the synthesis of substituted piperidines.[6]

Materials:

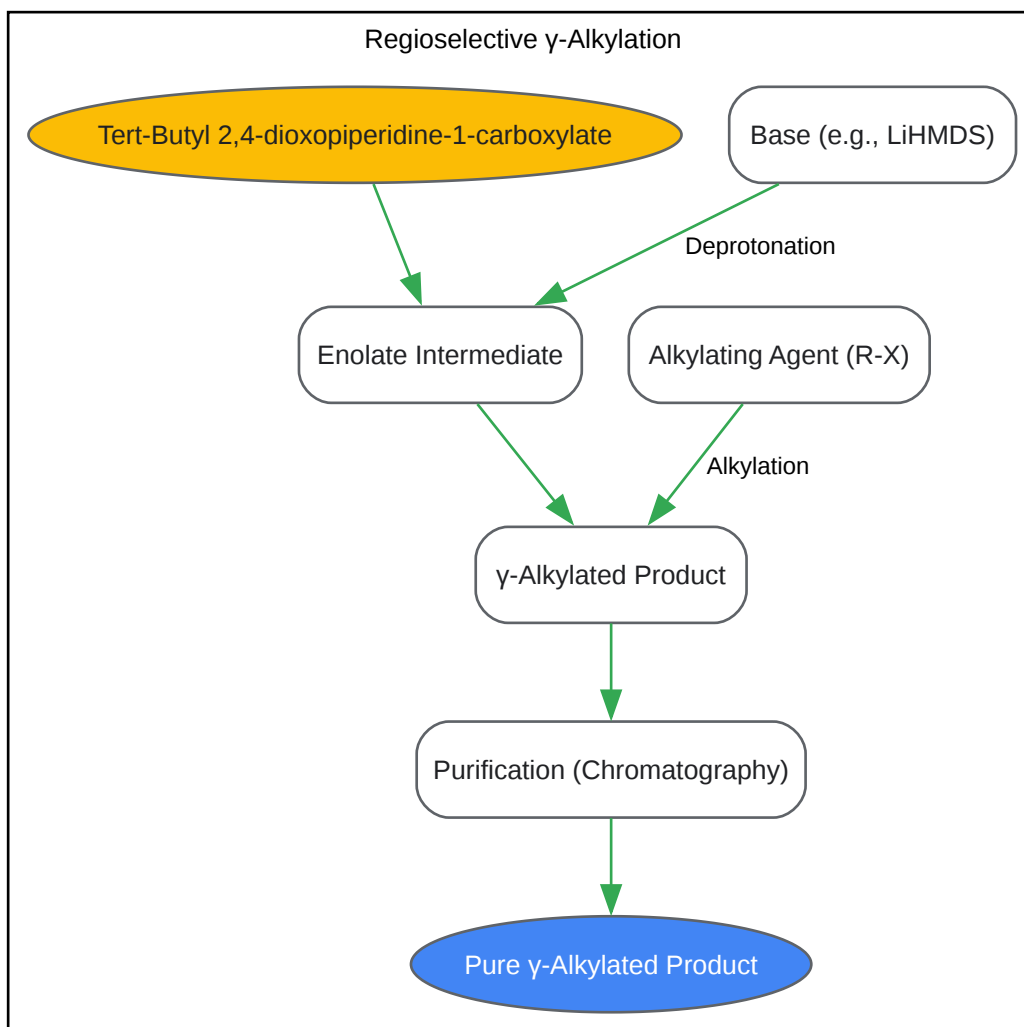
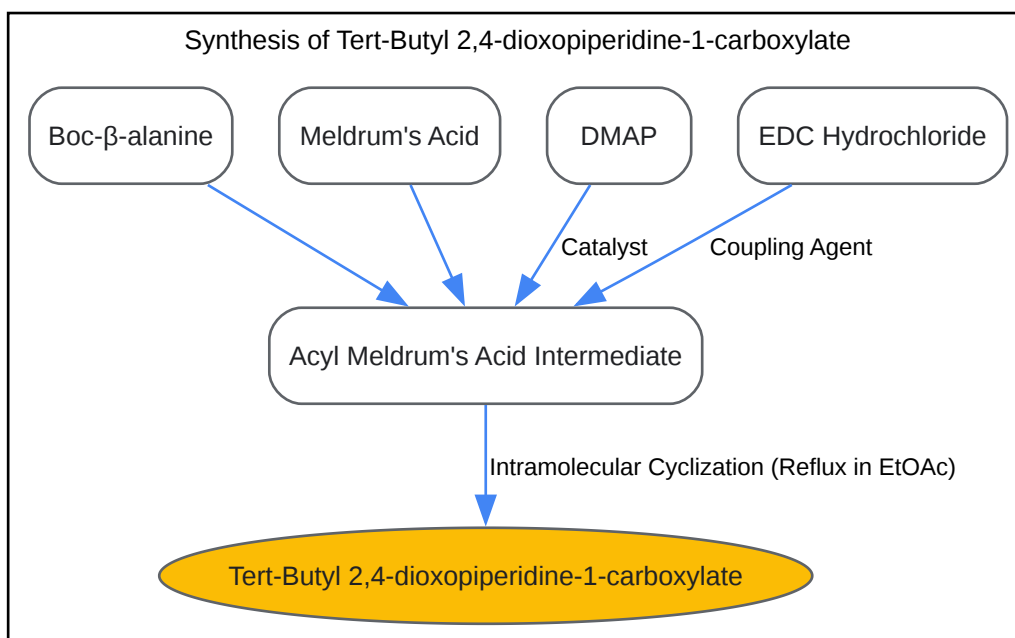
- **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate**
- Base (e.g., LiHMDS, NaHMDS, KHMDS)
- Alkylating agent (e.g., alkyl bromide)
- Anhydrous solvent (e.g., THF)
- Lithium bromide (LiBr) (optional, enhances reactivity with Na/K bases)

Procedure:

- Dissolve **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate** (1.0 equiv) in the anhydrous solvent under a nitrogen atmosphere.
- Cool the solution to the desired temperature (e.g., -20°C).
- Slowly add the base (e.g., LiHMDS) and stir for the appropriate time to form the enolate.
- Add the alkylating agent (3-5 equiv) and continue stirring for 1-1.5 hours at -20°C.
- Quench the reaction with a suitable reagent (e.g., saturated aqueous ammonium chloride).
- Extract the product with an organic solvent, dry the organic layer, and concentrate under vacuum.
- Purify the crude product by flash column chromatography.

Visualized Workflows

4.1. Synthesis of **Tert-Butyl 2,4-dioxopiperidine-1-carboxylate**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. China tert-butyl 2,4-dioxopiperidine-1-carboxylate (CAS# 845267-78-9) Manufacturer and Supplier | Xinchem [xinchem.com]
- 3. Tert-butyl 2,4-dioxopiperidine-1-carboxylate price, buy Formaldehyde, Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 4. 845267-78-9|tert-Butyl 2,4-dioxopiperidine-1-carboxylate|BLD Pharm [bldpharm.com]
- 5. saunitedinitiatorsprod.blob.core.windows.net [saunitedinitiatorsprod.blob.core.windows.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Tert-Butyl 2,4-dioxopiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051416#handling-and-storage-of-solid-tert-butyl-2-4-dioxopiperidine-1-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com